SZV-558 Target Identification and Validation: A Technical Guide

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Compound of Interest

Compound Name:	*SZV-558*
Cat. No.:	*B13434005*

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This technical guide provides an in-depth overview of the target identification and validation of **SZV-558**, a potent and selective neuroprotective agent. **SZV-558** has been identified as a selective inhibitor of monoamine oxidase-B (MAO-B), an enzyme implicated in the pathophysiology of neurodegenerative conditions, particularly Parkinson's disease. This document outlines the key experimental approaches, quantitative data, and signaling pathways associated with the mechanism of action of **SZV-558**.

Executive Summary

SZV-558 is a novel compound that has demonstrated significant neuroprotective properties in preclinical models of Parkinson's disease. Target identification studies have unequivocally pointed to monoamine oxidase-B (MAO-B) as its primary molecular target. The validation of this target has been achieved through a combination of in vitro enzymatic assays, cell-based models of neurotoxicity, and in vivo studies using toxin-induced models of Parkinson's disease. The mechanism of action of **SZV-558** involves the inhibition of MAO-B, which leads to a reduction in the degradation of dopamine and a decrease in oxidative stress, ultimately protecting dopaminergic neurons from degeneration.

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Quantitative Data Summary

The following tables summarize the key quantitative data for **SZV-558**, providing a clear comparison of its inhibitory activity and neuroprotective effects.

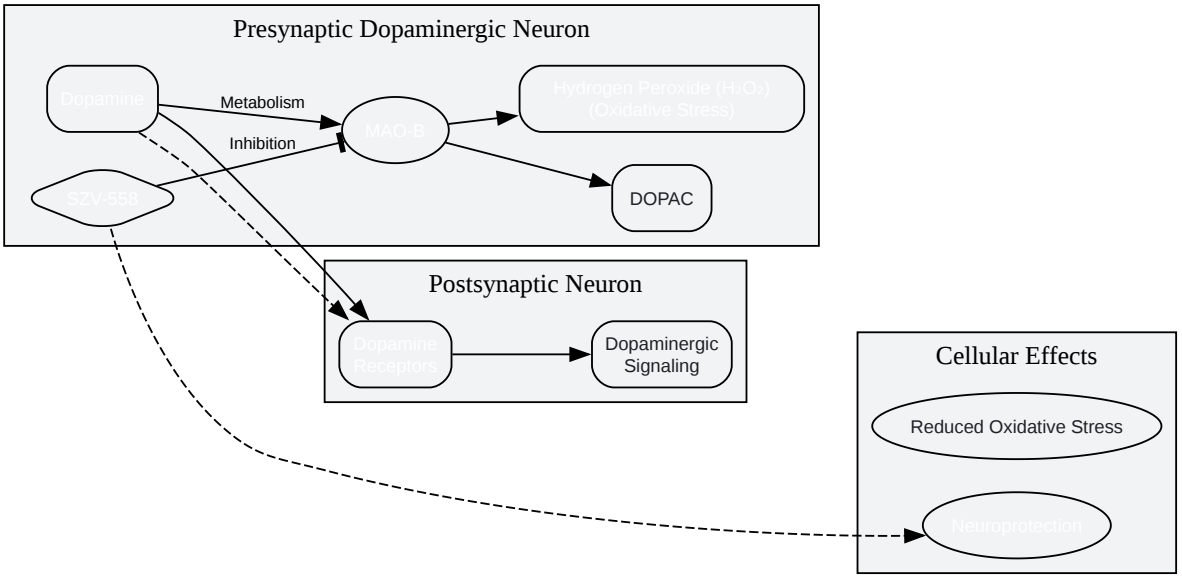
Table 1: In Vitro Inhibitory Activity of **SZV-558** against Monoamine Oxidase-B

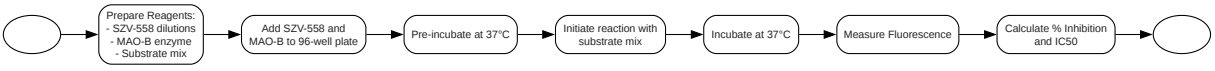
Parameter	Species	Value
IC50	Rat MAO-B	50 nM[1]
IC50	Human MAO-B	60 nM[1]

Signaling Pathway

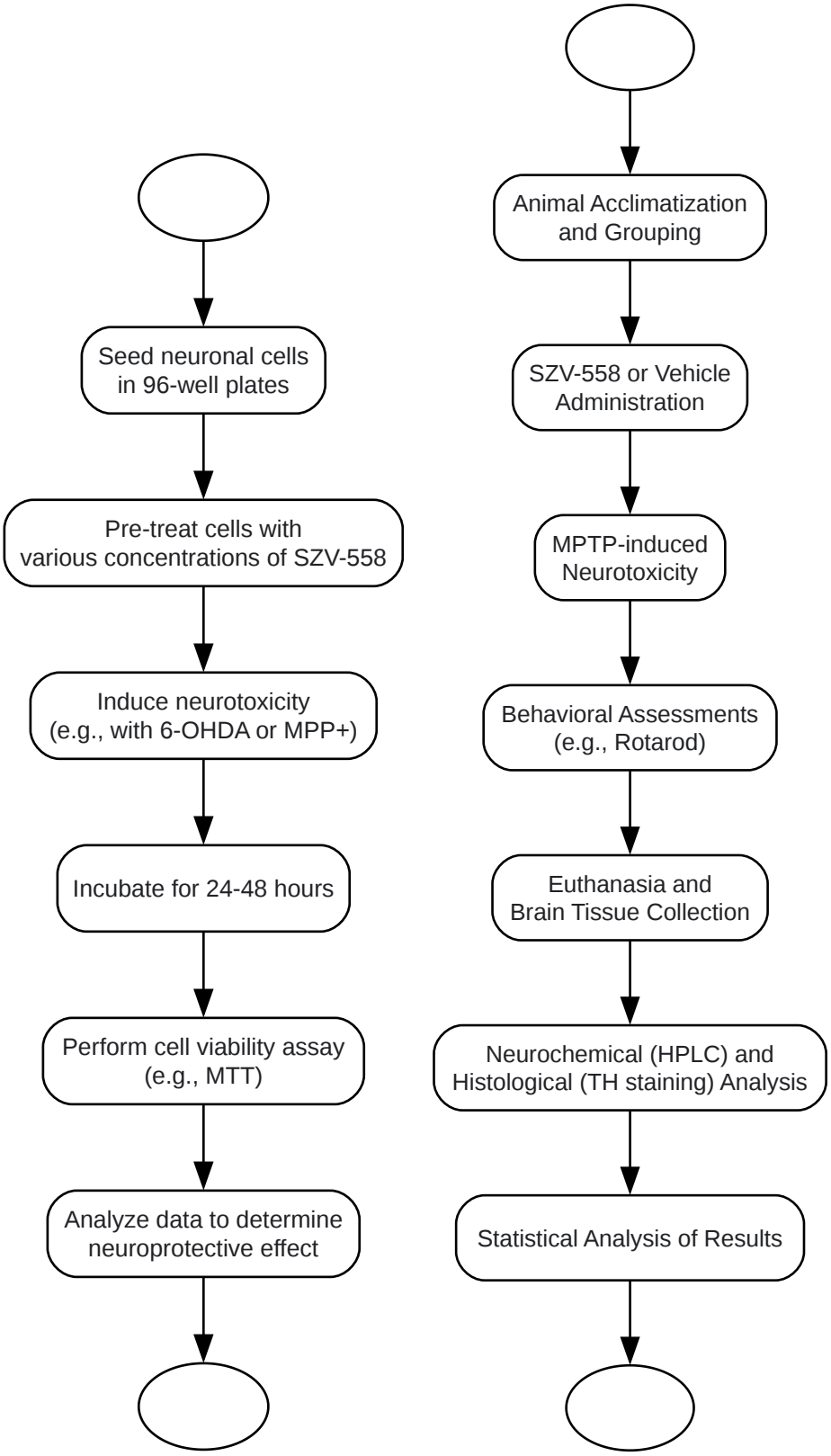
The primary signaling pathway affected by **SZV-558** is the dopamine metabolic pathway, specifically through the inhibition of MAO-B. This intervention has downstream effects on neuronal survival pathways by mitigating oxidative stress.

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References

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